

Preparing U-99194 maleate stock solution for experiments

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Compound of Interest

Compound Name: U-99194 maleate

Cat. No.: B1683352

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Application Notes and Protocols for U-99194 Maleate

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **U-99194 maleate** stock solutions for use in experimental settings. **U-99194 maleate** is a potent and selective dopamine D3 receptor antagonist.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **U-99194 maleate** is presented in Table 1. This information is crucial for accurate preparation of stock solutions and for understanding the compound's behavior in experimental systems.

Property	Value
Molecular Weight	393.48 g/mol
Molecular Formula	C ₁₇ H ₂₇ NO ₂ · C ₄ H ₄ O ₄
Purity	≥98%
Solubility	Soluble in water to 25 mM
Storage (Solid)	Room temperature
Storage (Stock Solution)	Aliquot and store at -20°C for up to one month

Experimental Protocols

1. Preparation of a 10 mM Stock Solution for In Vitro Assays

This protocol describes the preparation of a 10 mM stock solution of **U-99194 maleate**, suitable for use in a variety of cell-based assays.

Materials:

- **U-99194 maleate** powder
- Sterile, deionized water
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipette

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **U-99194 maleate** needed using the following formula: $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 393.48 \text{ g/mol} \times 1000 \text{ mg/g} = 3.93 \text{ mg}$

- Weigh the compound: Carefully weigh out 3.93 mg of **U-99194 maleate** powder and place it into a sterile microcentrifuge tube.
- Dissolve the compound: Add 1 mL of sterile, deionized water to the microcentrifuge tube containing the **U-99194 maleate** powder.
- Ensure complete dissolution: Vortex the tube until the compound is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- Aliquot and store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C. For use, thaw an aliquot and dilute to the final desired concentration in the appropriate cell culture medium.

2. Preparation of a 1 mg/mL Stock Solution for In Vivo Studies

This protocol details the preparation of a 1 mg/mL stock solution of **U-99194 maleate** in sterile saline, suitable for subcutaneous administration in animal models, such as mice.

Materials:

- **U-99194 maleate** powder
- Sterile 0.9% sodium chloride (saline) solution for injection
- Sterile conical tube
- Vortex mixer
- Calibrated pipette

Procedure:

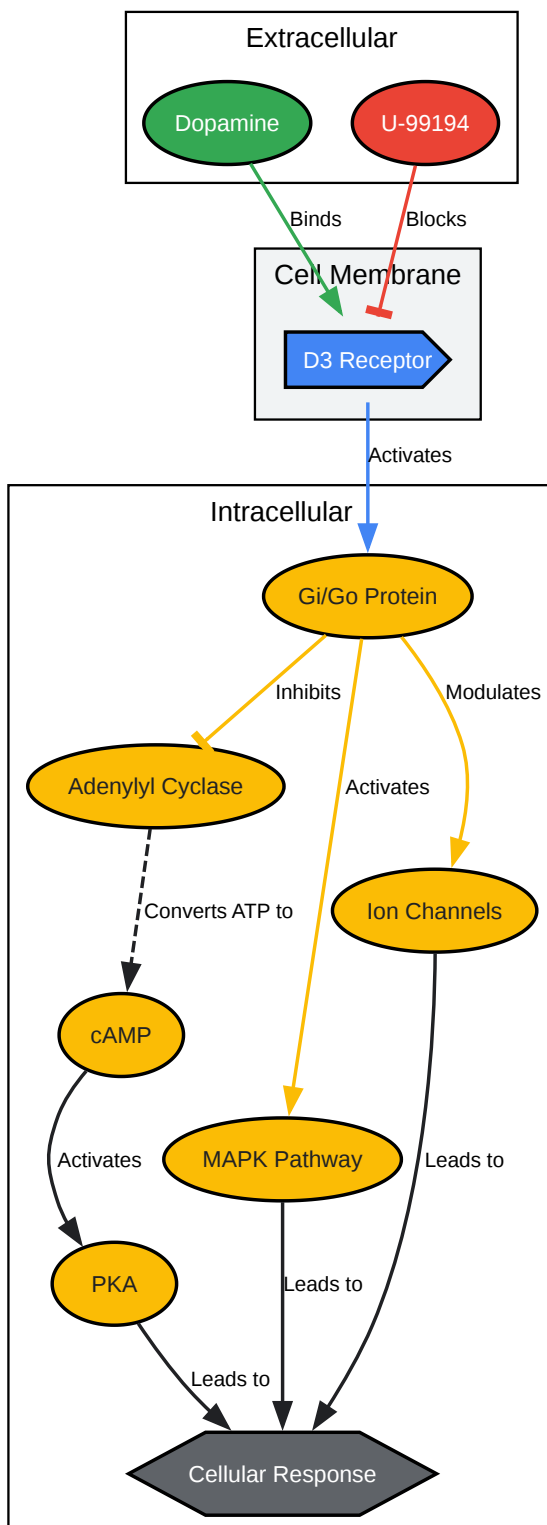
- Weigh the compound: Weigh out the desired amount of **U-99194 maleate** powder. For example, to prepare 5 mL of a 1 mg/mL solution, weigh 5 mg of the compound.
- Transfer to a sterile tube: Aseptically transfer the weighed powder into a sterile conical tube.

- Add sterile saline: Using a sterile pipette, add the corresponding volume of sterile 0.9% saline to the conical tube (e.g., 5 mL for 5 mg of powder).
- Ensure complete dissolution: Vortex the tube until the **U-99194 maleate** is fully dissolved. The solution should be clear and free of particulates.
- Storage and Use: This solution can be prepared fresh before each experiment. If short-term storage is necessary, it can be stored at 2-8°C for a limited time. Ensure the solution is at room temperature before administration to the animals.

Signaling Pathways and Experimental Workflows

U-99194 maleate exerts its effects by antagonizing the dopamine D3 receptor, a G protein-coupled receptor (GPCR). The binding of dopamine to the D3 receptor typically leads to the inhibition of adenylyl cyclase and subsequent cellular responses. U-99194 blocks this interaction.

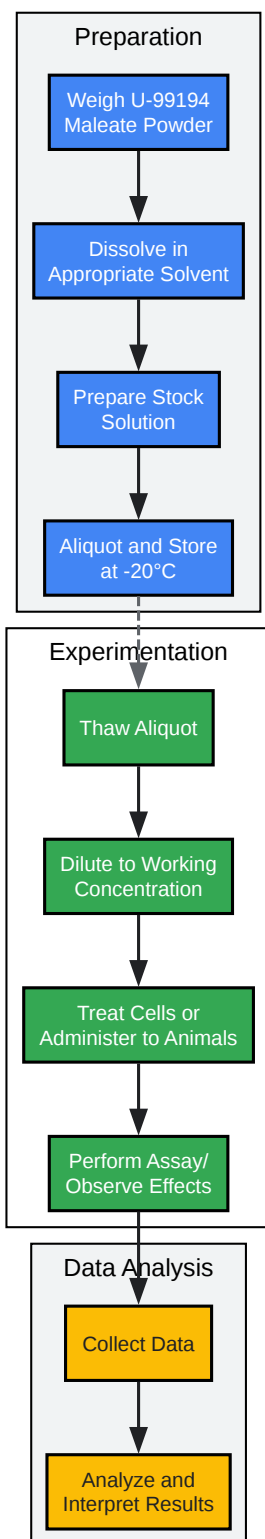
Dopamine D3 Receptor Signaling Pathway

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Caption: Dopamine D3 Receptor Signaling Pathway.

The following diagram illustrates a general workflow for preparing and using **U-99194 maleate** in an experimental setting.

General Experimental Workflow for U-99194 Maleate



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Caption: General Experimental Workflow.

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